

4-Methylcatechol Dimethylacetate: A Versatile Chemical Intermediate in Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylcatecholdimethylacetate

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Introduction

4-Methylcatechol dimethylacetate, with the chemical formula $C_{13}H_{16}O_6$, is a significant chemical intermediate, primarily recognized for its crucial role as a precursor in the synthesis of high-value compounds.[1] Its molecular structure, featuring a 4-methylcatechol backbone with two O-linked methyl acetate groups, provides multiple sites for chemical modification, rendering it a versatile building block in organic synthesis.[1] This guide provides a comprehensive overview of its synthesis, properties, and key applications, with a focus on its established role in the fragrance industry and an exploration of its potential in other areas of chemical synthesis.

Physicochemical Properties

A summary of the key physical and chemical properties of 4-Methylcatechol dimethylacetate is presented in the table below. It is important to note that slight variations in reported values, particularly the melting point, may exist due to different experimental conditions and purity levels.

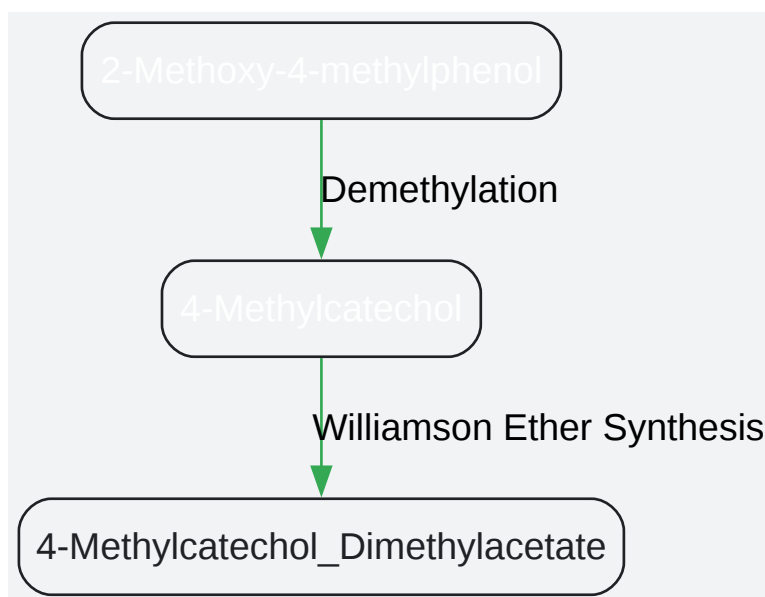
Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₆ O ₆	[1]
Molecular Weight	268.26 g/mol	[1]
Appearance	Colorless to light yellow liquid or solid	[2]
Melting Point	22-24 °C or 39-41 °C	[2]
Boiling Point	~238-240 °C or 354 °C	[2]
Density	~1.19 g/cm ³	[2]
Solubility	Soluble in most organic solvents (e.g., ethanol, ether)	[2]

Synthesis of 4-Methylcatechol Dimethylacetate

The primary route for the synthesis of 4-Methylcatechol dimethylacetate is through the Williamson ether synthesis. This reaction involves the O-alkylation of 4-methylcatechol with a haloacetate, typically methyl bromoacetate, in the presence of a base.[1]

Precursor: 4-Methylcatechol

The availability of high-purity 4-methylcatechol is crucial for the efficient synthesis of the target intermediate. 4-Methylcatechol can be synthesized through various methods, including the demethylation of 2-methoxy-4-methylphenol.[1]



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Caption: Synthetic pathway to 4-Methylcatechol dimethylacetate.

Optimized Experimental Protocol: KI-Catalyzed Williamson Ether Synthesis

Research has shown that the addition of potassium iodide (KI) as a catalyst significantly enhances the yield of 4-Methylcatechol dimethylacetate. The in-situ generation of methyl iodoacetate, which is more reactive than methyl bromoacetate, accelerates the reaction.

Materials:

- 4-Methylcatechol ($C_7H_8O_2$)
- Methyl bromoacetate ($C_3H_5BrO_2$)
- Potassium carbonate (K_2CO_3), anhydrous
- Potassium iodide (KI)
- Acetone (solvent)

Optimized Reaction Conditions:

- Molar Ratio (KI : 4-Methylcatechol): 0.75 : 1
- Molar Ratio (Methyl bromoacetate : 4-Methylcatechol): 3.5 : 1
- Molar Ratio (K_2CO_3 : 4-Methylcatechol): 4 : 1
- Reaction Temperature: 80°C
- Reaction Time: 6 hours

Procedure:

- To a stirred solution of 4-methylcatechol in acetone, add anhydrous potassium carbonate and potassium iodide.
- Heat the mixture to the reaction temperature of 80°C.
- Add methyl bromoacetate dropwise to the reaction mixture.
- Maintain the reaction at 80°C for 6 hours, monitoring the progress by a suitable analytical method (e.g., TLC or GC).
- After completion, cool the reaction mixture and filter to remove inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- The crude product can be purified by a suitable method, such as recrystallization or column chromatography.

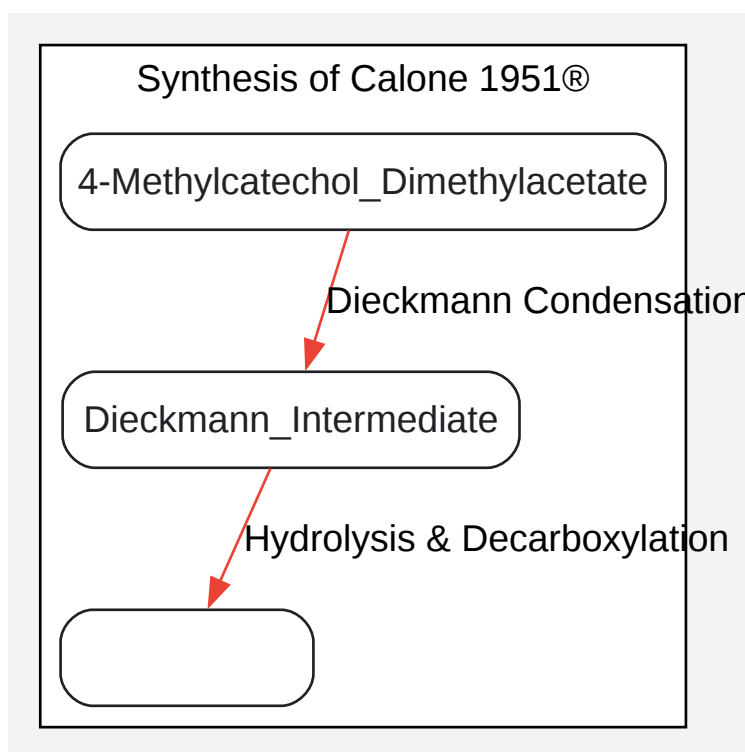
Under these optimized conditions, the yield of 4-Methylcatechol dimethylacetate can reach up to 94.7%.

Applications as a Versatile Chemical Intermediate

The primary and most well-documented application of 4-Methylcatechol dimethylacetate is as a key intermediate in the synthesis of the fragrance compound Calone 1951®, also known as Watermelon Ketone.^[3]

Synthesis of Calone 1951® (A Benzodioxepinone)

The synthesis of Calone 1951® from 4-Methylcatechol dimethylacetate involves a Dieckmann condensation followed by hydrolysis and decarboxylation.[4]



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- To cite this document: BenchChem. [4-Methylcatechol Dimethylacetate: A Versatile Chemical Intermediate in Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047608#role-of-4-methylcatecholdimethylacetate-as-a-versatile-chemical-intermediate]

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